

Health and Safety Data for 2-Nitrobenzaldehyde-d4: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitrobenzaldehyde-d4

Cat. No.: B561862

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Disclaimer: This technical guide provides a summary of available health and safety data for **2-Nitrobenzaldehyde-d4**. Specific toxicological data for the deuterated form is limited; therefore, this guide heavily relies on data from its non-deuterated analog, 2-Nitrobenzaldehyde, as a surrogate for assessing potential hazards. Researchers and drug development professionals should exercise caution and implement rigorous safety protocols when handling this compound.

Executive Summary

This document outlines the key health and safety information for **2-Nitrobenzaldehyde-d4**, a deuterated derivative of 2-Nitrobenzaldehyde. Due to the scarcity of specific toxicological data for the deuterated compound, this guide primarily presents information from the non-deuterated form. The available data indicates that 2-Nitrobenzaldehyde is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation. The general toxicological profile of aromatic nitro compounds suggests a potential for systemic effects such as methemoglobinemia. This guide provides a comprehensive overview of the known physical and chemical properties, hazard classifications, and handling procedures to ensure the safe use of **2-Nitrobenzaldehyde-d4** in a research and development setting.

GHS Hazard and Precautionary Information

The hazard classification for 2-Nitrobenzaldehyde is used as a proxy for **2-Nitrobenzaldehyde-d4**.

Category	Classification	Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Health Hazards	Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.[1][2]	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[1][2]	P280: Wear protective gloves. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P332 + P313: If skin irritation occurs: Get medical	

advice/attention. P362:
Take off
contaminated
clothing and
wash before
reuse.

P280: Wear
eye
protection/fac
e protection.
P305 + P351
+ P338: IF IN
EYES: Rinse
cautiously
with water for
several
minutes.
Remove
contact
lenses, if
present and
easy to do.
Continue
rinsing.[1]
P337 + P313:
If eye
irritation
persists: Get
medical
advice/attention.

Serious Eye
Damage/Eye
Irritation
(Category 2)

GHS07

Warning

H319:
Causes
serious eye
irritation.[1][2]

Specific
Target Organ
Toxicity —
Single
Exposure

GHS07

Warning

H335: May
cause
respiratory
irritation.[1][2]

P261: Avoid
breathing
dust/fume/ga
s/mist/vapors/
spray. P271:

(Category 3),
Respiratory
Tract Irritation

Use only
outdoors or in
a well-
ventilated
area. P304 +
P340: IF
INHALED:
Remove
person to
fresh air and
keep
comfortable
for breathing.
P312: Call a
POISON
CENTER or
doctor/physici
an if you feel
unwell. P403
+ P233: Store
in a well-
ventilated
place. Keep
container
tightly closed.
P405: Store
locked up.

Environmental Hazards	Hazardous to the aquatic environment, long-term hazard (Category 3)	None	None	H412: Harmful to aquatic life with long lasting effects.	P273: Avoid release to the environment.
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Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₄ D ₄ NO ₃
Molecular Weight	155.14 g/mol [3]
Appearance	Pale yellow crystalline powder
Melting Point	42-44 °C
Boiling Point	153 °C at 23 mmHg[4]
Solubility	Soluble in organic solvents such as ethanol and acetone; sparingly soluble in water.[5]

Toxicological Data

The toxicological data presented below is for the non-deuterated 2-Nitrobenzaldehyde. The toxicological properties of **2-Nitrobenzaldehyde-d4** have not been thoroughly investigated.

Endpoint	Value	Species	Route
LD50 (Acute Oral Toxicity)	600 mg/kg[6]	Mouse	Oral

General Information on Aromatic Nitro Compounds: Aromatic nitro compounds can be absorbed through the skin and lungs.[7] A prominent acute health hazard associated with this class of compounds is cyanosis, resulting from methemoglobinemia.[7][8] Chronic exposure may lead to anemia.[7]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **2-Nitrobenzaldehyde-d4** are not readily available in the public domain. However, standard methodologies for assessing the acute toxicity, skin and eye irritation, and mutagenicity of chemical substances are well-established and can be adapted from regulatory guidelines such as those provided by the Organisation for Economic Co-operation and Development (OECD).

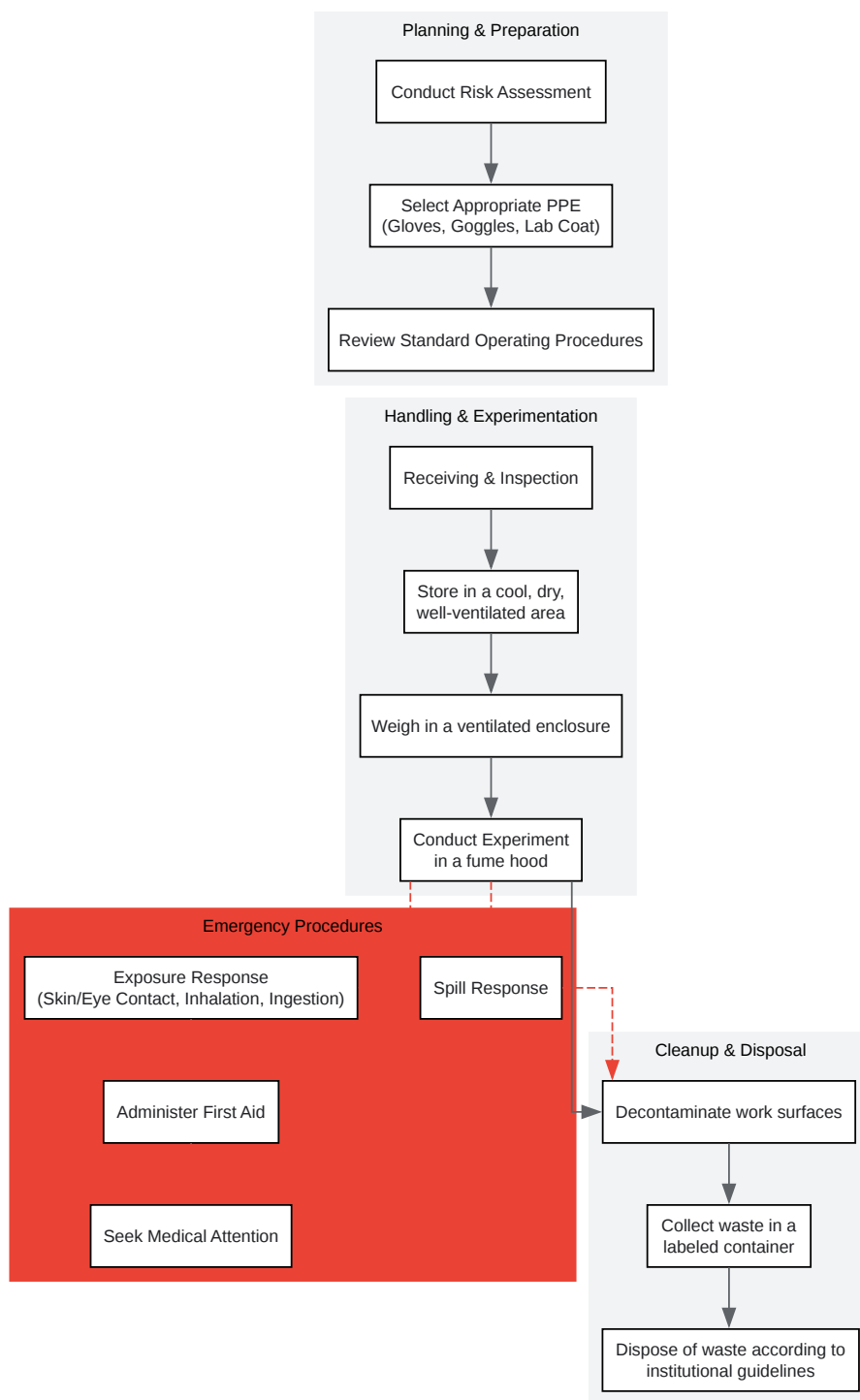
Example of a General Acute Oral Toxicity Study Protocol (Up-and-Down Procedure - OECD 425):

- **Test Animals:** Healthy, young adult rodents (e.g., rats or mice) of a single sex are used.
- **Housing and Acclimatization:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycle, and are acclimatized to the laboratory environment before the study.
- **Dose Administration:** The test substance is administered orally by gavage in a single dose. The initial dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
- **Dose Adjustment:** The dose for the next animal is adjusted up or down depending on the outcome for the previous animal.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2-Nitrobenzaldehyde-d4** in a laboratory setting.

Safe Handling Workflow for 2-Nitrobenzaldehyde-d4

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **2-Nitrobenzaldehyde-d4**.

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